

# Physical and chemical properties of Dimethylbenzylammonium chloride.

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## Compound of Interest

Compound Name: *Dimethylbenzylammonium chloride*

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An In-depth Technical Guide to the Physical and Chemical Properties of Benzalkonium Chloride

## Introduction

Benzalkonium chloride (BAC), also known as alkyl**dimethylbenzylammonium chloride** (ADBAC), is a versatile organic salt classified as a quaternary ammonium compound.<sup>[1]</sup> It functions as a cationic surfactant and is widely utilized across various industries, including pharmaceuticals, for its broad-spectrum antimicrobial properties.<sup>[1][2]</sup> BAC is not a single chemical entity but a mixture of alkylbenzyltrimethylammonium chlorides, where the alkyl group consists of various even-numbered chain lengths, primarily C12, C14, and C16.<sup>[1][3][4]</sup> This heterogeneity in the alkyl chain length influences its physical, chemical, and biological properties.<sup>[3]</sup>

For researchers, scientists, and drug development professionals, a thorough understanding of BAC's properties is crucial for formulation, stability testing, and ensuring product safety and efficacy. Its primary roles in pharmaceuticals are as a potent bactericidal and fungicidal preservative in multi-dose aqueous formulations for ophthalmic, nasal, and otic use, and as an active ingredient in antiseptic and disinfectant products.<sup>[5][6][7][8]</sup> This guide provides a detailed overview of the core physical and chemical characteristics of Benzalkonium Chloride, supported by experimental methodologies and diagrams.

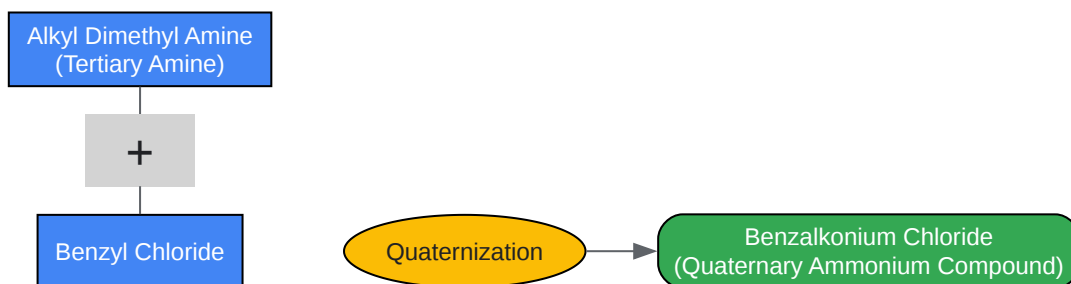
## Chemical Identity and Structure

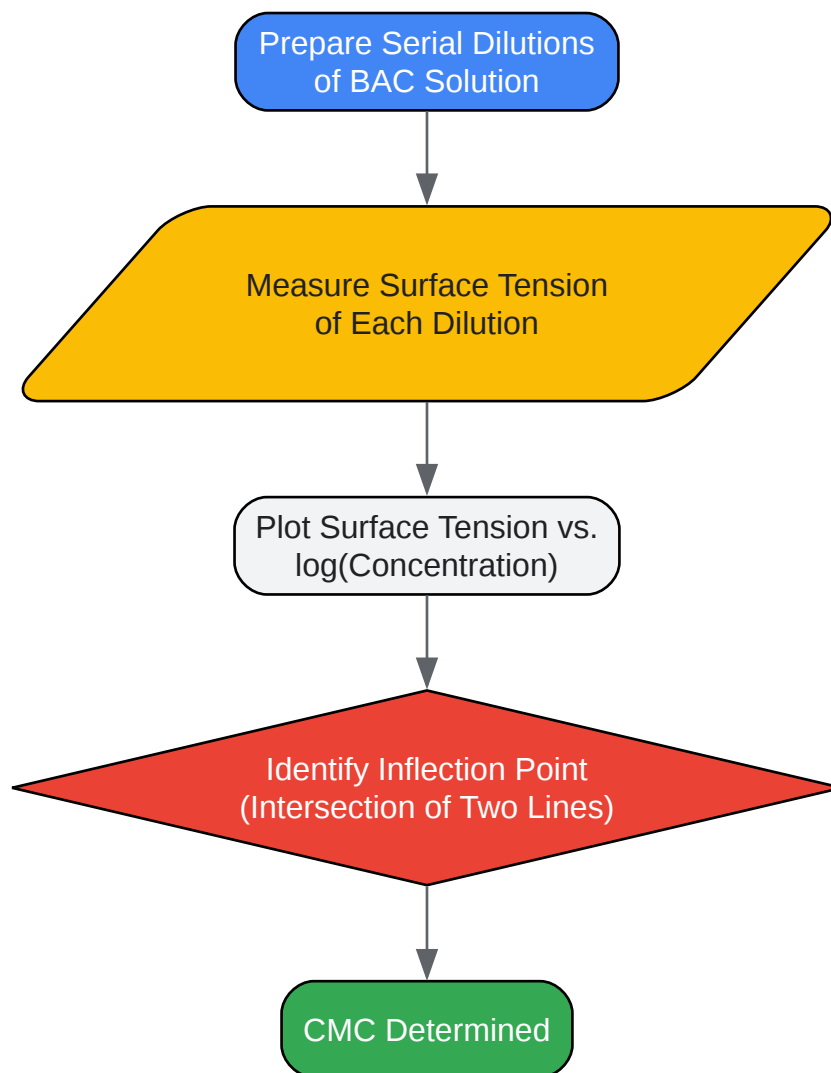
The general chemical formula for Benzalkonium Chloride is  $C_6H_5CH_2N(CH_3)_2RCl$ , where 'R' represents a homologous mixture of alkyl chains (n-C8H17 to n-C18H37).<sup>[3][9]</sup> Its structure is amphiphilic, containing a hydrophilic (water-attracting) cationic head and a hydrophobic (oil-attracting) alkyl tail.<sup>[2][3]</sup>

The key structural components are:

- Quaternary Ammonium Center ( $N(CH_3)_2$ ): A permanently positively charged nitrogen atom that facilitates electrostatic interaction with negatively charged microbial membranes and enhances water solubility.<sup>[3]</sup>
- Benzyl Group ( $C_6H_5CH_2$ ): A lipophilic group that helps the molecule integrate into the lipid bilayers of microbial membranes.<sup>[3]</sup>
- Alkyl Chain (R): A long, hydrophobic tail (typically C12-C16) responsible for disrupting the lipid structure of cell membranes, which is central to its antimicrobial activity.<sup>[3]</sup>
- Chloride Ion ( $Cl^-$ ): A counterion that provides electrical neutrality to the molecule.<sup>[3]</sup>

The effectiveness of BAC as an antimicrobial agent is dependent on the alkyl chain length; pharmacopoeias generally recognize that a mixture with a majority of C12 and C14 homologs provides the most effective, broad-spectrum activity.<sup>[3]</sup>





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

